

Spectroscopic Analysis of (R)-1-Acetyl-3-hydroxypyrrolidine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-1-Acetyl-3-hydroxypyrrolidine

CAS No.: 916733-17-0

Cat. No.: B1279419

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic characteristics of **(R)-1-Acetyl-3-hydroxypyrrolidine** (CAS 916733-17-0). Due to the limited availability of public experimental spectra for this specific compound, this document focuses on predicted data based on its chemical structure, alongside detailed, standardized protocols for acquiring such data. This information is intended to serve as a valuable resource for researchers in compound verification, quality control, and further drug development activities.

Molecular Structure and Expected Spectroscopic Data

(R)-1-Acetyl-3-hydroxypyrrolidine is a chiral organic compound with the molecular formula $C_6H_{11}NO_2$ and a molecular weight of 129.16 g/mol. Its structure, featuring a pyrrolidine ring, an N-acetyl group, and a hydroxyl group, dictates its characteristic spectroscopic signatures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The presence of two rotamers (due to hindered rotation around the amide C-N bond) may lead to the observation of two sets of signals for the pyrrolidine ring protons and carbons in the NMR spectra. The data presented below represents a generalized prediction.

Table 1: Predicted ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm (Predicted)	Multiplicity	Number of Protons	Assignment
~ 4.4 - 4.6	m	1H	H-3 (CH-OH)
~ 3.5 - 3.8	m	2H	H-5 (N-CH ₂)
~ 3.2 - 3.5	m	2H	H-2 (N-CH ₂)
~ 2.0 - 2.2	m	2H	H-4 (CH ₂)
~ 2.0	s	3H	Acetyl (CH ₃)
(Broad)	s	1H	Hydroxyl (OH)

Solvent: CDCl_3 or DMSO-d_6 . Chemical shifts are referenced to TMS at 0 ppm.

Table 2: Predicted ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm (Predicted)	Carbon Type	Assignment
~ 169 - 171	C	C=O (Amide Carbonyl)
~ 68 - 72	CH	C-3 (CH-OH)
~ 50 - 55	CH ₂	C-5 (N-CH ₂)
~ 45 - 50	CH ₂	C-2 (N-CH ₂)
~ 30 - 35	CH ₂	C-4 (CH ₂)
~ 21 - 23	CH ₃	Acetyl (CH ₃)

Solvent: CDCl_3 or DMSO-d_6 .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Table 3: Expected Infrared (IR) Absorption Bands

Wavenumber (cm^{-1}) (Predicted)	Intensity	Functional Group	Vibration Mode
3200 - 3550	Strong, Broad	O-H	Stretching
2850 - 2950	Medium	C-H	Stretching (Alkyl)
1630 - 1690	Strong	C=O	Stretching (Amide)
1000 - 1250	Strong	C-O	Stretching (Alcohol)

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and fragmentation pattern of a molecule.

Table 4: Expected Mass Spectrometry Data

m/z (Predicted)	Ion Type	Notes
129.08	$[\text{M}]^+$	Molecular Ion
112.08	$[\text{M-OH}]^+$	Loss of hydroxyl radical
86.06	$[\text{M-C}_2\text{H}_3\text{O}]^+$	Loss of acetyl group
70.06	$[\text{C}_4\text{H}_8\text{N}]^+$	Pyrrolidine ring fragment after acetyl loss
43.02	$[\text{C}_2\text{H}_3\text{O}]^+$	Acetyl cation (often a prominent peak)

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of a solid organic compound like **(R)-1-Acetyl-3-hydroxypyrrolidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

- **Sample Preparation:** Dissolve 5-10 mg of the purified **(R)-1-Acetyl-3-hydroxypyrrolidine** in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean vial.
- **Filtration:** Filter the solution into a standard 5 mm NMR tube to remove any particulate matter.
- **Standard Addition:** Add a small amount of an internal standard, such as tetramethylsilane (TMS), if not provided by the solvent manufacturer.
- **Acquisition:** Place the NMR tube in the spectrometer's probe. Acquire ¹H and ¹³C NMR spectra according to standard instrument procedures. Typical experiments include standard 1D proton, 1D carbon (with proton decoupling), and potentially 2D experiments like COSY and HSQC for full structural assignment.

Infrared (IR) Spectroscopy Protocol (Thin Solid Film Method)

- **Sample Preparation:** Place a small amount (approx. 10-20 mg) of solid **(R)-1-Acetyl-3-hydroxypyrrolidine** into a clean vial or beaker.
- **Dissolution:** Add a few drops of a volatile solvent (e.g., methylene chloride or methanol) to completely dissolve the solid.
- **Film Deposition:** Drop the resulting solution onto a clean, dry IR-transparent salt plate (e.g., NaCl or KBr).
- **Evaporation:** Allow the solvent to evaporate completely in a fume hood, leaving a thin, even film of the compound on the plate.

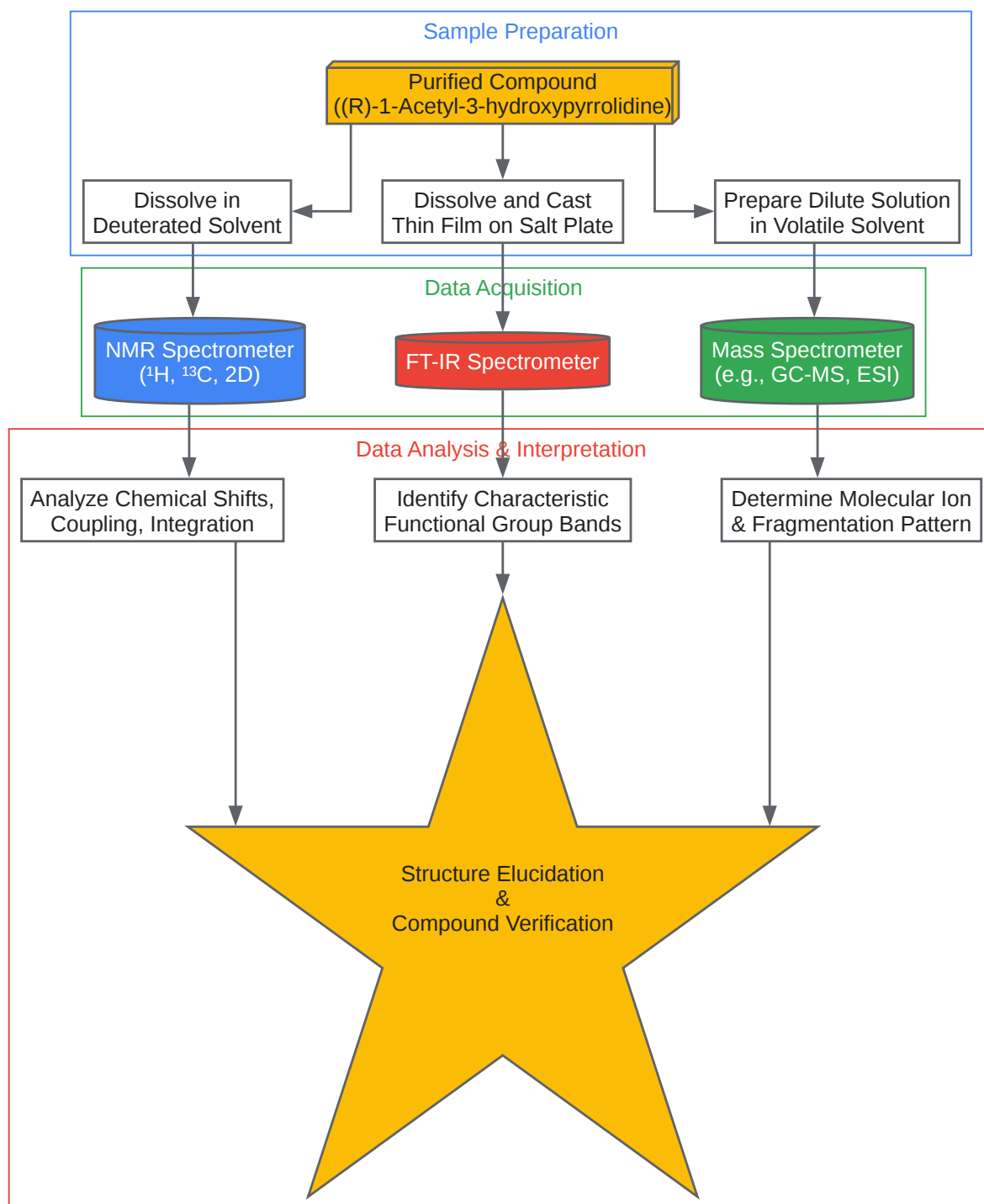
- Acquisition: Place the salt plate into the sample holder of the FT-IR spectrometer and acquire the spectrum. A background spectrum of the clean, empty plate should be taken first.

Mass Spectrometry Protocol (Electron Ionization - EI)

- Sample Preparation: Prepare a dilute solution of the sample (approximately 0.1 - 1 mg/mL) in a volatile organic solvent like methanol or acetonitrile.
- Introduction: Introduce the sample into the mass spectrometer. For a stable, relatively volatile solid, a direct insertion probe can be used. Alternatively, the sample can be introduced via a gas chromatograph (GC-MS).
- Ionization: In the ion source, the sample molecules are bombarded with high-energy electrons (typically 70 eV) causing ionization and fragmentation.
- Analysis: The resulting ions are accelerated and separated by the mass analyzer based on their mass-to-charge (m/z) ratio.
- Detection: The detector records the abundance of each ion, generating the mass spectrum.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the comprehensive spectroscopic characterization of a novel or synthesized chemical compound.



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Caption: General workflow for spectroscopic analysis of a pure organic compound.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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